

Diethyl 2-hydroxypentanedioate CAS number

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Compound of Interest

Compound Name: **Diethyl 2-hydroxypentanedioate**

Cat. No.: **B008374**

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An In-Depth Technical Guide to **Diethyl 2-hydroxypentanedioate**: Synthesis, Reactivity, and Application as a Cell-Permeable Oncometabolite Prodrug

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl 2-hydroxypentanedioate (CAS No. 69134-53-8), also widely known as diethyl 2-hydroxyglutarate, is a pivotal research chemical whose significance has grown substantially with the discovery of its parent acid, 2-hydroxyglutarate (2-HG), as a key oncometabolite. This guide provides a comprehensive technical overview of this diester, detailing its chemical properties, a robust and accessible laboratory synthesis protocol, its characteristic reactivity, and its primary application as a cell-permeable prodrug to study the profound epigenetic effects of D-2-HG in cancer biology. By elucidating the causal links between its structure and utility, this document serves as a practical resource for researchers leveraging this molecule to probe the mechanisms of tumorigenesis.

Core Identity and Physicochemical Properties

Diethyl 2-hydroxypentanedioate is a bifunctional organic molecule containing a secondary alcohol and two ethyl ester groups.^[1] This structure confers specific solubility and reactivity characteristics that are central to its utility. The ester groups render the molecule significantly more lipophilic than its parent dicarboxylic acid, 2-hydroxyglutaric acid, allowing for passive diffusion across cell membranes.

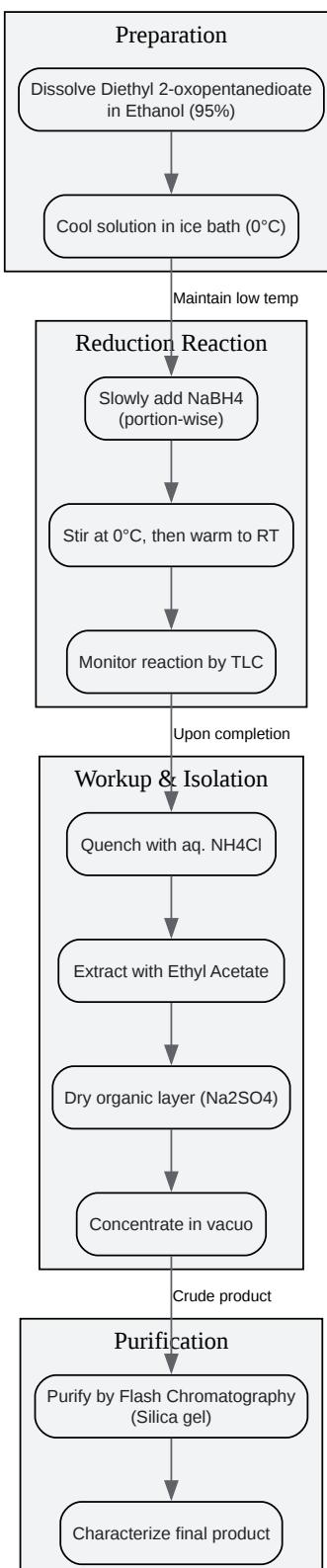
Table 1: Physicochemical and Structural Data for **Diethyl 2-hydroxypentanedioate**^{[1][2][3]}

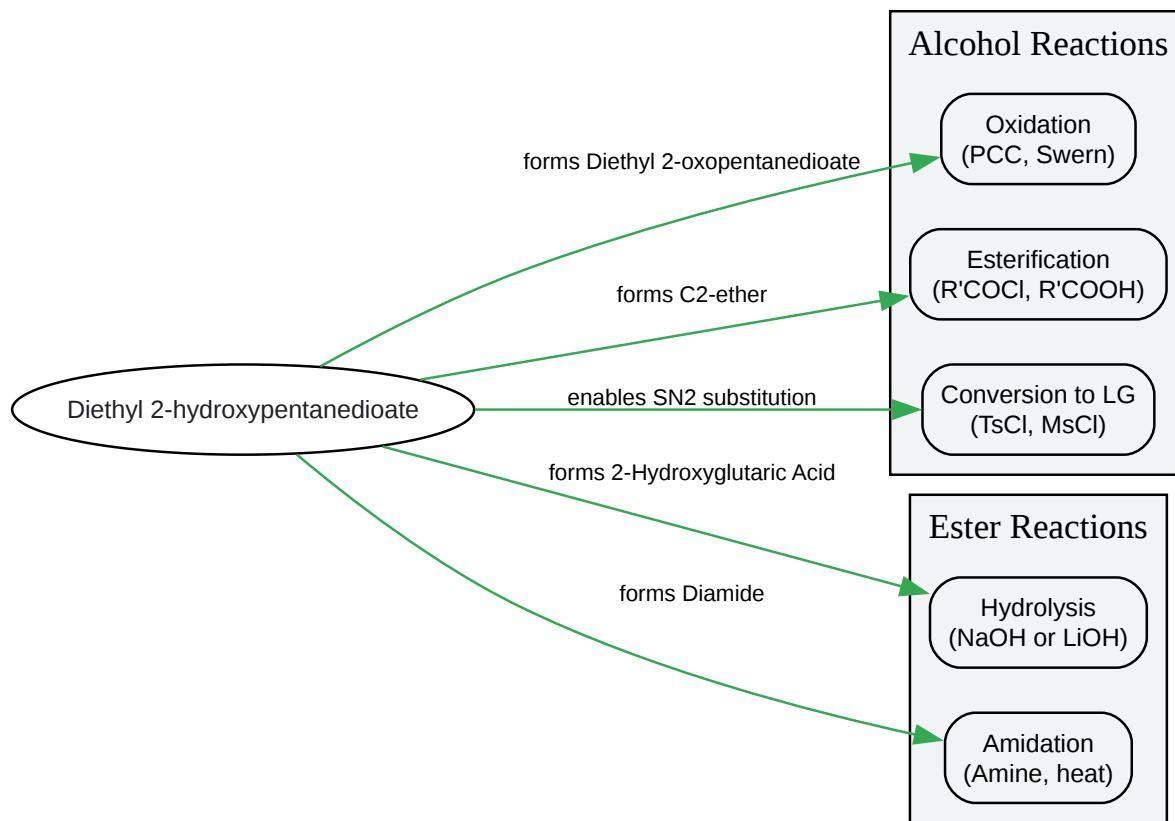
Property	Value
CAS Number	69134-53-8
Molecular Formula	C ₉ H ₁₆ O ₅
Molecular Weight	204.22 g/mol
Appearance	Colorless to pale yellow liquid
Synonyms	Diethyl 2-hydroxyglutarate, 2-Hydroxyglutaric acid diethyl ester
Solubility	Soluble in common organic solvents (Ethanol, DCM); limited in water
Storage	2-8°C, sealed in a dry environment
SMILES	CCOC(=O)CCC(C(=O)OCC)O
InChI Key	DYLHSDCNOUDICA-UHFFFAOYSA-N

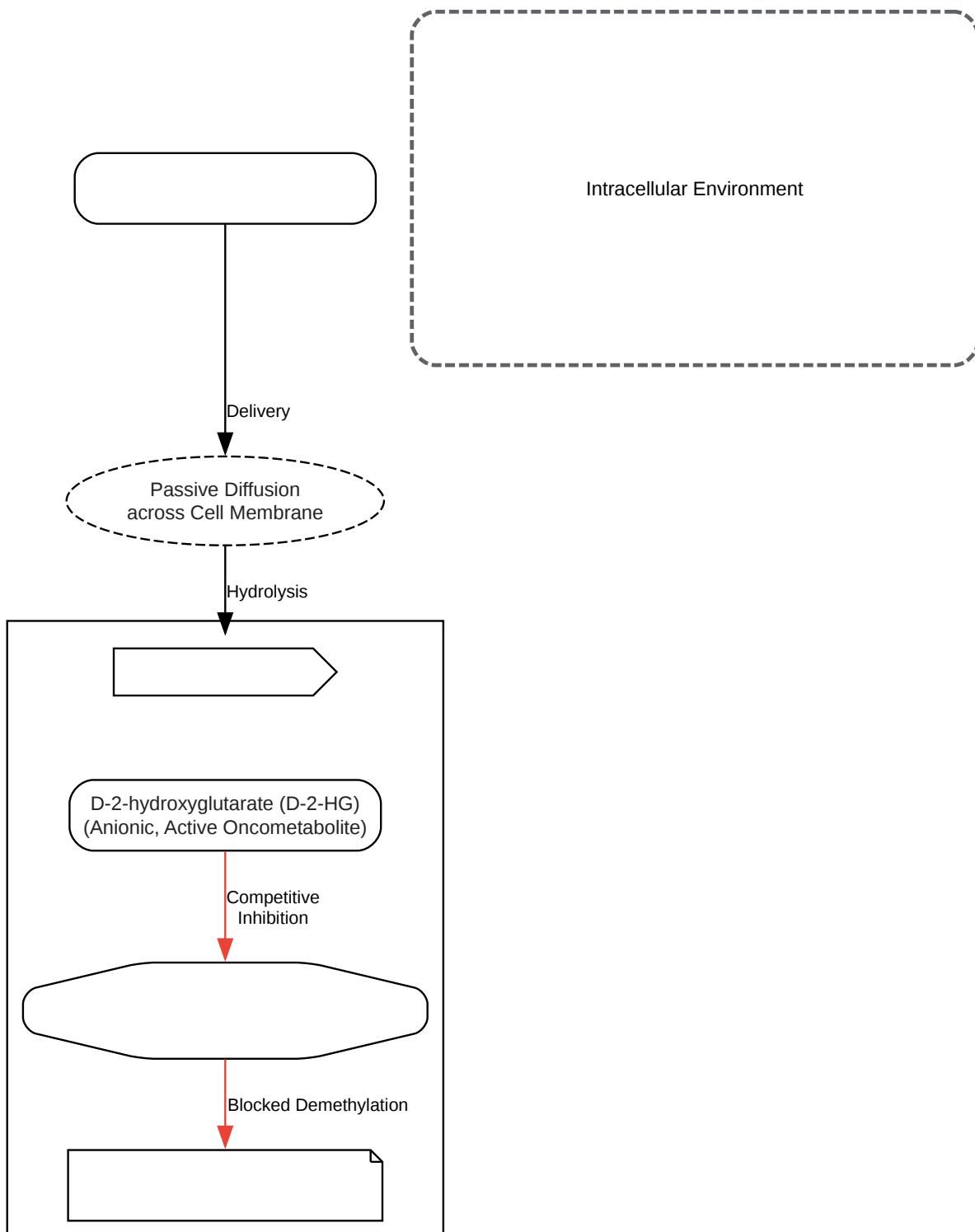
Synthesis: A Practical Laboratory Protocol

The most direct and common method for synthesizing **Diethyl 2-hydroxypentanedioate** is the selective reduction of its ketone precursor, diethyl 2-oxopentanedioate (also known as diethyl α -ketoglutarate). Sodium borohydride (NaBH₄) is the reagent of choice for this transformation due to its excellent selectivity for aldehydes and ketones, leaving the ester functional groups intact.^[4] It is a safer and more manageable reagent for typical laboratory settings compared to stronger reducing agents like lithium aluminum hydride (LiAlH₄).^[5]

Workflow for Synthesis





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Sources

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